

Chemical Identification and Properties

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Compound Focus: Diazobenzenesulfonic acid

CAS No.: 2154-66-7

Cat. No.: S525892

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The term "**diazobenzenesulfonic acid**" can refer to different isomers. The most commonly referenced one is **p-Diazobenzenesulfonic acid** (para-isomer).

Table 1: Basic Chemical Identifiers

Property	p-Diazobenzenesulfonic Acid	Diazobenzenesulfonic Acid (Unspecified Isomer)
CAS Registry Number	305-80-6 [1]	2154-66-7 [2]
Molecular Formula	C ₆ H ₄ N ₂ O ₃ S [1]	C ₆ H ₅ N ₂ O ₃ S [2]
Molecular Weight	184.17 g/mol [1]	185.18 g/mol [2]
Other Names	4-Diazoniobenzenesulfonate; 4-Sulfobenzenediazonium hydroxide, inner salt [1]	Diazobenzenesulphonate; DASA [2]

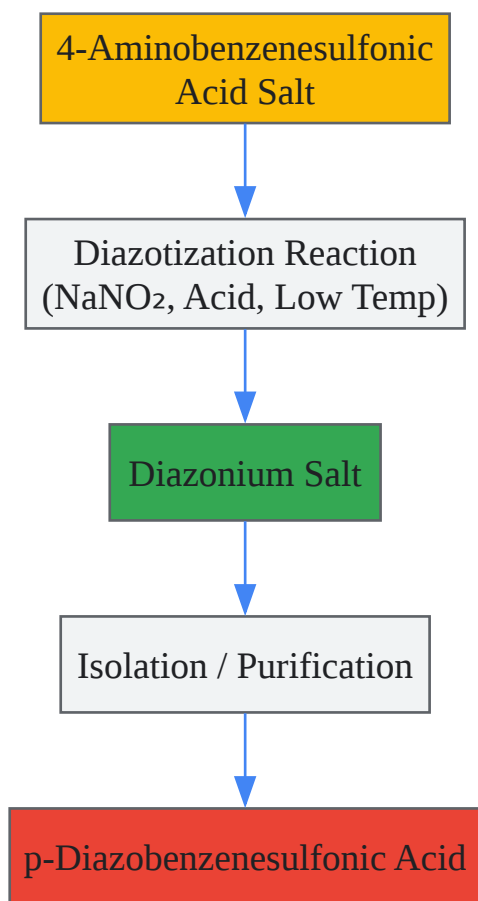
Table 2: Physical Properties and Commercial Information

Property	p-Diazobenzenesulfonic Acid
Physical Form	Crystalline solid (needles from water) [1]
Melting Point	104 °C [1]
Boiling Point	Approximately -0.5 °C [1]
Density (Est.)	1.538 g/cm ³ [1]
Price (Research Quantities)	\$150 for 50 mg [1] to \$1,980 for 50 mg [2]

Synthesis and Key Applications

Synthesis Pathway

The synthesis of **diazobenzenesulfonic acid** derivatives typically follows a two-step process from aniline derivatives [1]. The following diagram illustrates the general workflow for synthesizing p-**diazobenzenesulfonic acid** from a common precursor:



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Key Applications in Research

- **Biochemical Probe:** **Diazobenzenesulfonic acid** acts as a **desensitizer (inhibitor) of the allosteric effect for myosin ATPase**, making it a useful tool for studying this critical enzyme in muscle contraction [2].
- **Mitochondrial Research:** It has been used to **inhibit mitochondrial phosphate transport**, helping researchers understand energy transport mechanisms within cells [3].
- **Clinical Assays:** Stable solutions of this compound are employed in **diagnostic bilirubin assays** in clinical chemistry [3].

Stability, Handling, and Biomaterial Context

The diazonium functional group is inherently **unstable and can be explosive in its dry, pure form** [1]. Therefore, it is almost always handled in a **moistened state** (e.g., moistened with ~50% water) to ensure

safety during storage and transport [1] [3].

While **diazobenzenesulfonic acid** itself is a small molecule, the broader class of **sulfonated molecules** is of immense interest in biomaterials. The introduction of a sulfonic acid group (a process called sulfonation) can significantly enhance the properties of materials [4]:

- **Enhanced Hydrophilicity:** Sulfonation makes material surfaces more water-attracting (hydrophilic), which improves **cell adhesion and proliferation** [4].
- **Improved Biocompatibility:** Materials like **Sulfonated Polyetheretherketone (S-PEEK)** show much better osseointegration (bone integration) than their non-sulfonated counterparts, making them valuable for orthopedic implants [4].

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References

1. P-DIAZOBENZENESULFONIC ACID | 305-80-6 [chemicalbook.com]
2. Diazobenzenesulfonic acid [targetmol.com]
3. 4-Diazobenzenesulfonic acid - moistened with water (H2O ... [biosynth.com]
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